

Solubility characteristics of 1-(Anilinocarbonyl)proline in various solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(Anilinocarbonyl)proline

Cat. No.: B1305016

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Solubility of 1-(Anilinocarbonyl)proline: A Review of Available Data

For professionals in research, and drug development, understanding the solubility of a compound is a critical first step in its application and formulation. This technical guide provides a summary of the currently available information on the solubility characteristics of **1-(Anilinocarbonyl)proline**.

Overview and Current Data Limitations

1-(Anilinocarbonyl)proline, a derivative of the amino acid proline, is a compound of interest in various research applications. However, a comprehensive public dataset on its solubility in a wide range of solvents is notably scarce. The majority of available information pertains to its parent compound, L-proline, and other proline derivatives, which may not accurately reflect the solubility profile of **1-(Anilinocarbonyl)proline** due to the influence of the anilinocarbonyl group on its physicochemical properties.

One supplier of **1-(Anilinocarbonyl)proline** indicates its solubility in dimethyl sulfoxide (DMSO).^[1]

Table 1: Reported Solubility of **1-(Anilinocarbonyl)proline**

Solvent	Reported Solubility	Notes
Dimethyl Sulfoxide (DMSO)	250 mg/mL	Requires sonication for dissolution.[1]

It is crucial to note that this is a single data point from a commercial source and has not been independently verified in peer-reviewed literature. For a comprehensive understanding, solubility data in a broader range of solvents, including aqueous solutions, alcohols, and other organic solvents, at various temperatures, is necessary.

Extrapolations from Related Compounds

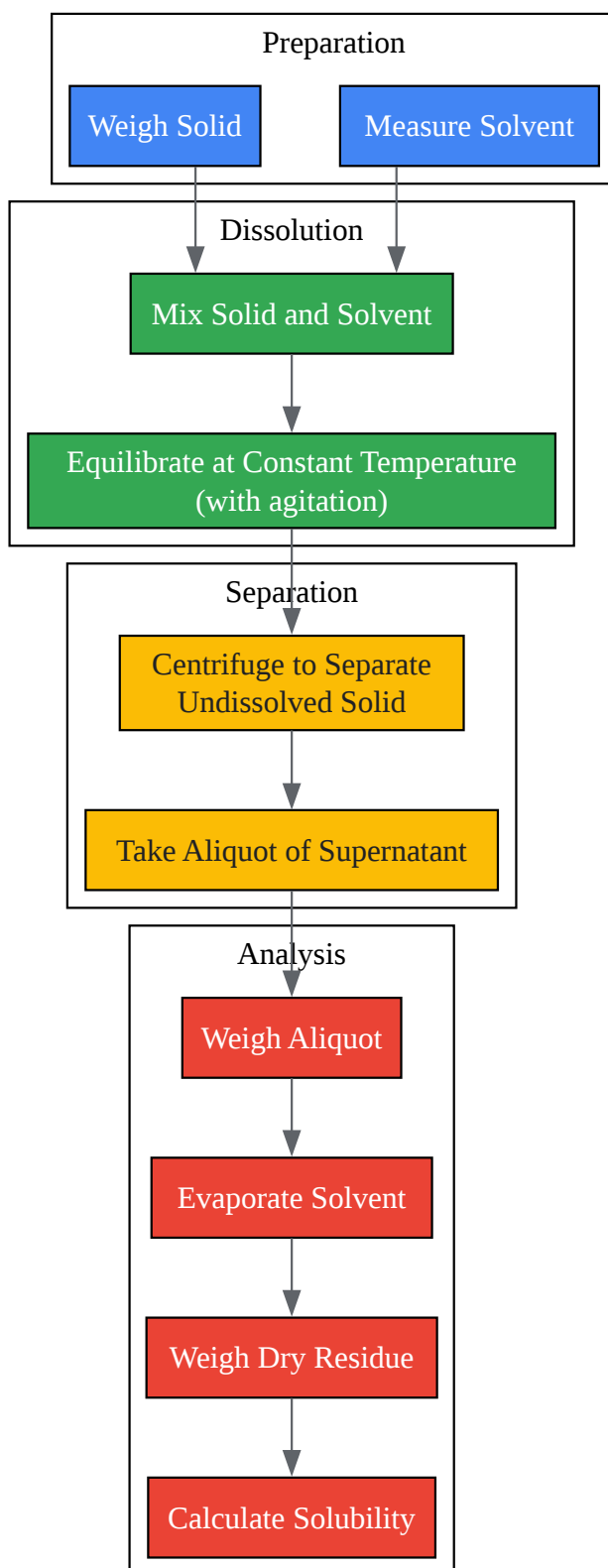
While direct data is limited, the solubility behavior of related compounds can offer some insights. L-proline, the parent amino acid, is very soluble in water and soluble in ethanol, but insoluble in ether and butanol.[2] Another derivative, N-Boc-L-proline, is reported to be soluble in organic solvents like ethanol, DMSO, and dimethylformamide (DMF), with approximate solubilities of 15 mg/mL in ethanol and 20 mg/mL in DMF.[3] The presence of the bulky, non-polar anilincarbonyl group in **1-(Anilincarbonyl)proline** would likely decrease its solubility in polar, protic solvents like water compared to L-proline, and may enhance its solubility in certain organic solvents.

Experimental Protocols for Solubility Determination

While specific, detailed experimental protocols for determining the solubility of **1-(Anilincarbonyl)proline** are not available in the public domain, established methods for similar compounds can be adapted. A common and reliable technique is the gravimetric method.

General Gravimetric Solubility Determination Workflow

Below is a generalized workflow for determining the solubility of a solid compound like **1-(Anilincarbonyl)proline** in a given solvent.



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- To cite this document: BenchChem. [Solubility characteristics of 1-(Anilinocarbonyl)proline in various solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1305016#solubility-characteristics-of-1-anilinocarbonyl-proline-in-various-solvents]

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